

# 2-(Benzylthio)propanoic Acid: Technical Guide & Research Monograph[1]

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## Compound of Interest

Compound Name: 2-(Benzylthio)propanoic acid

CAS No.: 6182-85-0

Cat. No.: B1266992

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Primary CAS: 6182-85-0 Synonyms: S-Benzylthiolactic acid;

-(Benzylthio)propionic acid Molecular Formula: C

H

O

S Molecular Weight: 196.27 g/mol [1]

## Executive Summary

**2-(Benzylthio)propanoic acid** is a functionalized organosulfur compound serving as a critical intermediate in organic synthesis and medicinal chemistry.[1] Structurally, it consists of a propanoic acid backbone with a benzylthio moiety at the

-position.[1] This compound functions primarily as a "masked" thiol (protected thiolactic acid) and a chiral building block (when enantiomerically pure).[1] Its utility lies in its ability to undergo carboxylic acid manipulations (e.g., amide coupling) without interference from the free thiol, which can subsequently be liberated or oxidized to sulfoxides/sulfones for metabolic studies or chiral induction.

## Chemical Identity & Physicochemical Properties[1] [3][4][5][6][7]

| Property      | Value                                                    | Note                                          |
|---------------|----------------------------------------------------------|-----------------------------------------------|
| Appearance    | White to off-white crystalline solid or viscous oil      | Depends on purity and enantiomeric excess.[1] |
| Melting Point | 80–85 °C (Racemic)                                       | Enantiopure forms may differ slightly.        |
| Solubility    | Soluble in EtOH, DMSO, DMF, DCM; Low in H <sub>2</sub> O | Acidic pH reduces water solubility.           |
| pKa           | ~3.7 - 3.9 (Carboxylic Acid)                             | Typical for -thio substituted acids.[1]       |
| Chirality     | Yes (C2 position)                                        | Available as (R), (S), or Racemate.[1]        |

## Synthesis & Manufacturing Protocols

The synthesis of **2-(benzylthio)propanoic acid** relies on Nucleophilic Substitution (S

2).[1] Two primary routes exist, distinguished by the nucleophile/electrophile pairing. Route A is generally preferred in laboratory settings for its operational simplicity and the availability of chiral starting materials (chiral 2-chloropropanoic acid).[1]

### Route A: Nucleophilic Displacement of -Halo Acids

This method involves the reaction of benzyl mercaptan (nucleophile) with 2-chloropropanoic acid (electrophile) under basic conditions.[1]

#### Reagents:

- Benzyl mercaptan (Benzylthiol)[1]
- 2-Chloropropanoic acid (Racemic or Enantiopure)[1]

- Potassium Hydroxide (KOH) or Sodium Hydroxide (NaOH)[1]
- Solvent: Water/Ethanol (1:1)[1]

### Step-by-Step Protocol:

- Preparation of Thiolate: Dissolve Benzyl mercaptan (1.0 equiv) in a solution of KOH (2.2 equiv) in water/ethanol at 0°C. The extra base is required to neutralize the carboxylic acid of the electrophile.[1]
- Addition: Dropwise add 2-Chloropropanoic acid (1.0 equiv) to the thiolate solution while maintaining the temperature below 10°C to prevent polymerization or side reactions.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (SiO<sub>2</sub>, Hexane:EtOAc 3:1) or HPLC.[2]
- Work-up:
  - Acidify the mixture to pH ~2 using 1M HCl.[1] The product will precipitate or oil out.[1]
  - Extract with Dichloromethane (DCM) (3x).[1]
  - Wash the organic layer with brine, dry over MgSO<sub>4</sub>, and concentrate[1]
  - Note: The distinct "rotten egg" odor of benzyl mercaptan requires all steps to be performed in a fume hood.[1]
- Purification: Recrystallization from Hexane/Ethyl Acetate or column chromatography.

## Route B: Alkylation of Thiolactic Acid

Alternatively, 2-mercaptothiopropanoic acid (thiolactic acid) can be alkylated with benzyl chloride.[1] This route is useful if thiolactic acid is the available stock.[1]

- Mechanism: S-alkylation of the dianion (carboxylate + thiolate).[1]

- Conditions: Aqueous NaOH, Benzyl Chloride, 0°C

RT.

## Synthesis Visualization (Graphviz)

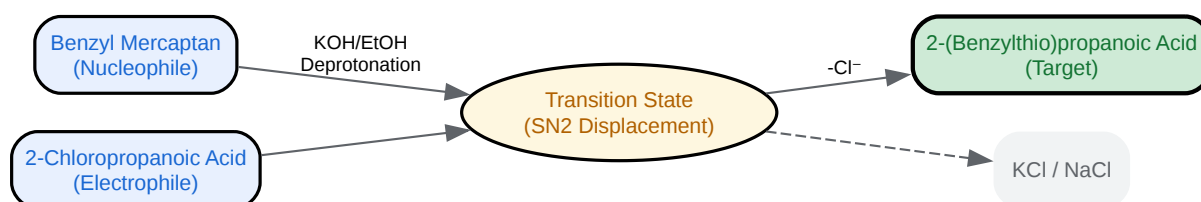


Figure 1: Convergent Synthesis via SN2 Displacement (Route A)

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## Applications in Research & Drug Development[1] "Masked" Thiol Strategy

Free thiols (-SH) are notoriously difficult to handle in multi-step synthesis due to:

- Oxidation: Rapid formation of disulfides (R-S-S-R).
- Poisoning: Interference with transition metal catalysts (e.g., Pd, Pt).

**2-(Benzylthio)propanoic acid** solves this by "capping" the sulfur with a benzyl group.[1]

- Workflow: The carboxylic acid is coupled to an amine (using EDC/NHS or HATU) to form an amide.[1]
- Deprotection: The benzyl group is removed later using Dissolving Metal Reduction (Na/NH<sub>3</sub>) or Acidolytic Cleavage (HF/Anisole) to reveal the free thiol in the final molecule.[1]

## Chiral Ligand & Auxiliary Synthesis

The sulfur atom in **2-(benzylthio)propanoic acid** is a "soft" donor.[1]

- **Ligand Design:** It serves as a precursor for N,S-bidentate ligands used in asymmetric catalysis.<sup>[1]</sup>
- **Resolution Agent:** Historically used (as a salt with chiral amines) to resolve racemic amines via diastereomeric salt formation.

## Metabolic Probe (Sulfoxidation)

In DMPK (Drug Metabolism and Pharmacokinetics) studies, this compound is used to study FMO (Flavin-containing Monooxygenase) activity.<sup>[1]</sup>

- The sulfide (S) is oxidized to the Sulfoxide (S=O) and Sulfone (O=S=O).<sup>[1]</sup>
- Because the starting material is chiral (at Carbon), the formation of the Sulfoxide (which is also chiral at Sulfur) creates diastereomers.<sup>[1]</sup> The ratio of these diastereomers can indicate the specific enzyme isoform involved in metabolism.<sup>[1]</sup>

## Reactivity & Metabolism Diagram

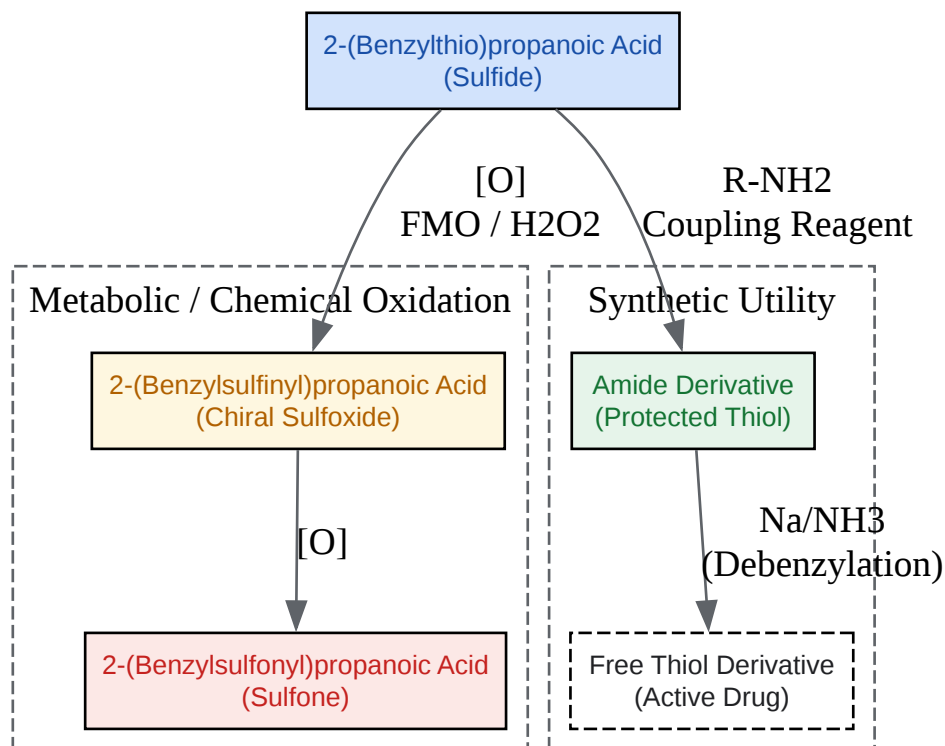


Figure 2: Divergent Reactivity: Oxidation vs. Synthetic Deprotection

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## Analytical Characterization Standards

To validate the identity of **2-(benzylthio)propanoic acid**, the following spectral data should be obtained.

| Technique                  | Expected Signal / Characteristic                                                                                                                           |
|----------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------|
| H NMR (CDCl <sub>3</sub> ) | 7.2–7.4 (m, 5H, Ar-H)                                                                                                                                      |
|                            | 3.8 (s, 2H, Ph-CH                                                                                                                                          |
|                            | -S)                                                                                                                                                        |
|                            | 3.4 (q, 1H, S-CH-COOH)                                                                                                                                     |
|                            | 1.4 (d, 3H, CH <sub>3</sub> )                                                                                                                              |
| C NMR                      | Carbonyl (~178 ppm), Aromatic carbons (127–138 ppm), Benzylic CH <sub>2</sub> (~35 ppm), Methine (~40 ppm), Methyl (~17 ppm).[1][3]                        |
| IR Spectroscopy            | Broad O-H stretch (2500–3300 cm <sup>-1</sup> ), COOH); Strong C=O stretch (1700–1720 cm <sup>-1</sup> ); Weak C-S stretch (600–800 cm <sup>-1</sup> ).[1] |
| Mass Spectrometry          | ESI (-): [M-H] <sup>-</sup><br>= 195.1 m/z.[1]                                                                                                             |

## Safety & Handling (SDS Summary)

Hazard Classification: Irritant (Skin/Eye), Acute Toxicity (Oral).[4][5]

- Handling: Always handle in a fume hood. While the benzyl group mitigates the odor compared to the free thiol, the starting materials (Benzyl mercaptan) are potent stench agents.[1]
- Storage: Store at 2–8°C. Sulfides can slowly oxidize to sulfoxides in air; store under inert gas (Nitrogen/Argon) for long-term stability.[1]
- Incompatibility: Strong oxidizing agents (Peroxides, Permanganates) will convert the sulfide to sulfoxide/sulfone.

## References

- Synthesis & Properties of Thiolactic Acid Derivatives
  - Title: "Preparation of  $\alpha$ -mercapto acids and their derivatives." [1]
  - Source: Journal of Organic Chemistry.
  - Context: Describes the fundamental alkyl
  - URL: [\[Link\]](#) (General Journal Link for foundational organic synthesis) [1]
- Biological Activity of Arylpropionic Acids
  - Title: "A brief review on recent advancements and biological activities of aryl propionic acid deriv
  - Source: ResearchGate / European Journal of Medicinal Chemistry.
  - Context: Establishes the pharmacological relevance of the propanoic acid scaffold.
  - URL: [\[Link\]](#) [1]
- Safety Data Sheet (SDS)
  - Title: "Safety Data Sheet: **2-(Benzylthio)propanoic acid**." [1][5]
  - Source: CymitQuimica / Indagoo Research Chemicals.
  - Context: Provides H-codes (H302, H315, H319) and handling protocols.

- Title: "Resolution of 3-benzoylthio-2-methyl-propanoic acid with (+)-dehydroabietylamine.

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## Sources

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- 2. Benzyl (R)-2-(Acetylthio)Propanoate: A Promising Sulfur Isoster of (R)-Lactic Acid and Ester Precursors | MDPI [[mdpi.com](https://www.mdpi.com)]
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